

Commercial Availability and Technical Profile of 1-Amino-2-butanol

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Compound of Interest

Compound Name: 1-Amino-2-butanol

Cat. No.: B1205648

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, synthesis, and analytical characterization of **1-Amino-2-butanol** (CAS RN: 13552-21-1). This key chemical intermediate is utilized in various synthetic applications, including the preparation of pharmaceutical compounds. This document outlines its chemical and physical properties, commercial specifications, a common synthetic route, and standard analytical procedures for quality control.

Chemical Identity and Physical Properties

1-Amino-2-butanol is a chiral amino alcohol. It is essential to distinguish it from its structural isomer, 2-Amino-1-butanol (CAS RN: 96-20-8). The compound with CAS number 13552-21-1 is the subject of this guide.

Table 1: Chemical and Physical Properties of **1-Amino-2-butanol**

Property	Value	Reference
CAS Registry Number	13552-21-1	[1] [2]
Molecular Formula	C ₄ H ₁₁ NO	[1] [2]
Molecular Weight	89.14 g/mol	[1] [2]
IUPAC Name	1-aminobutan-2-ol	[3]
Synonyms	Monobutanolamine, 2-hydroxybutylamine	[1] [3]
Appearance	Colorless to light yellow liquid	
Boiling Point	169 °C	[4]
Melting Point	3 °C	[4]
Density	Approximately 0.93 - 0.94 g/mL	[4]
Solubility	Soluble in water	

Commercial Availability and Specifications

1-Amino-2-butanol is commercially available from several chemical suppliers. The purity and specifications can vary between suppliers, and it is crucial for researchers to consult the certificate of analysis for lot-specific data.[\[1\]](#)

Table 2: Commercial Supplier Specifications for **1-Amino-2-butanol**

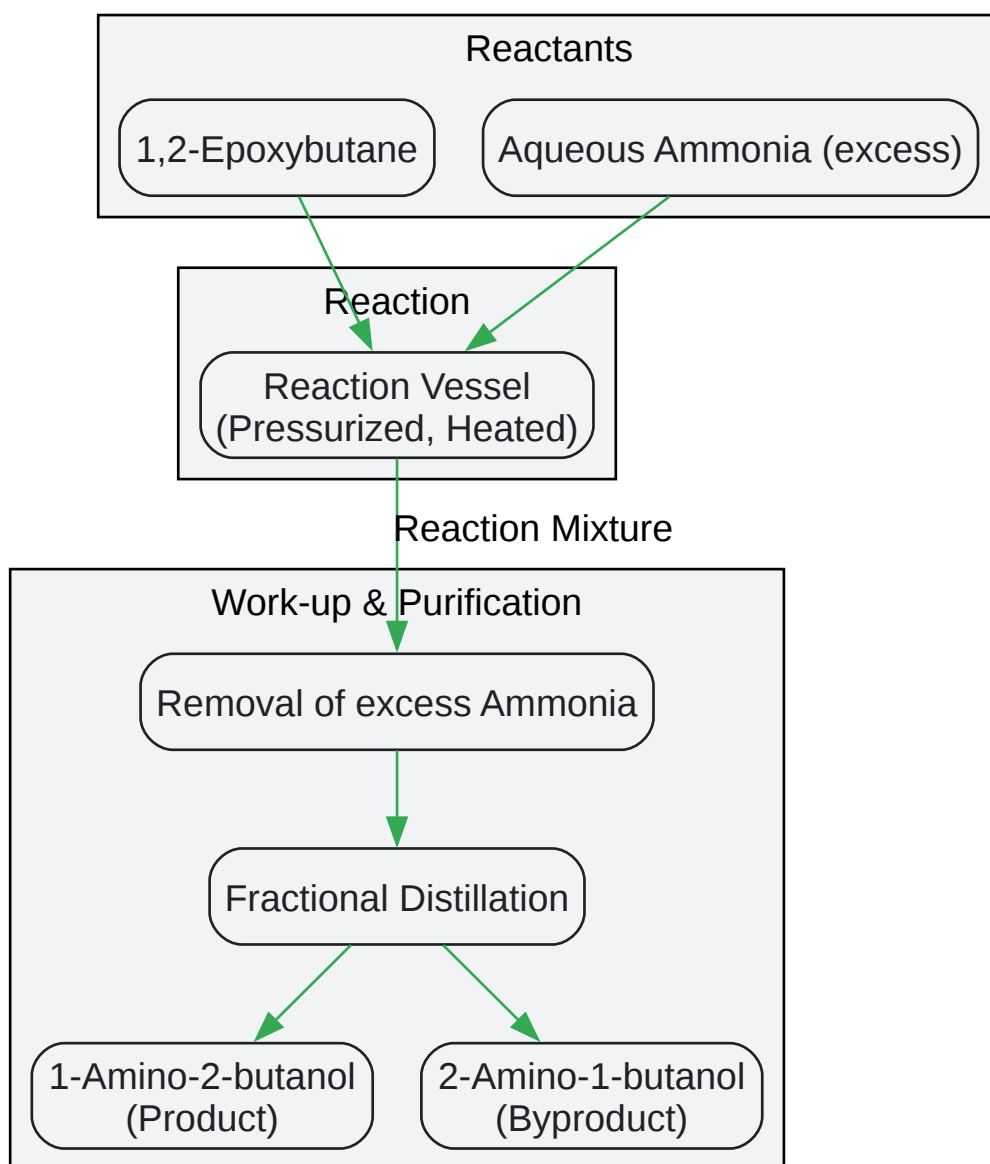
Supplier	Purity Specification	Analytical Method(s)
TCI America	>98.0%	Gas Chromatography (GC), Neutralization Titration (T)
Matrix Scientific	Not specified	Not specified
Santa Cruz Biotechnology	Not specified	Refer to Certificate of Analysis
Sigma-Aldrich (AldrichCPR)	Not specified (sold "as-is")	No analytical data provided
Generic CoA Example	97%	Not specified

Synthesis of 1-Amino-2-butanol

A common industrial synthesis of **1-Amino-2-butanol** involves the nucleophilic ring-opening of 1,2-epoxybutane with ammonia.^[5] This reaction typically yields a mixture of **1-Amino-2-butanol** and its isomer, 2-Amino-1-butanol, with the former being the major product.^[5]

Synthetic Workflow

The following diagram illustrates the general workflow for the synthesis of **1-Amino-2-butanol** from 1,2-epoxybutane.



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*A high-level workflow for the synthesis of **1-Amino-2-butanol**.*

Experimental Protocol: Synthesis from 1,2-Epoxybutane

The following is a generalized experimental protocol based on the known chemistry of epoxide ring-opening by ammonia.

Materials:

- 1,2-Epoxybutane

- Concentrated aqueous ammonia (e.g., 28-30%)
- Reaction vessel capable of withstanding pressure (e.g., autoclave)
- Distillation apparatus

Procedure:

- Charge the pressure vessel with an excess of concentrated aqueous ammonia.
- Cool the vessel and slowly add 1,2-epoxybutane while stirring. The molar ratio of ammonia to epoxide should be high to favor the formation of the primary amine.
- Seal the vessel and heat the reaction mixture. The reaction temperature and pressure will influence the reaction rate and product distribution.
- After the reaction is complete (monitored by a suitable method like GC), cool the vessel to room temperature and carefully vent the excess ammonia in a well-ventilated fume hood.
- Transfer the reaction mixture to a distillation apparatus.
- Remove the excess water and ammonia under reduced pressure.
- Perform fractional distillation of the crude product to separate **1-Amino-2-butanol** from the isomeric byproduct, 2-Amino-1-butanol, and any unreacted starting materials.^[5]

Quality Control and Analytical Methods

The purity of commercially available **1-Amino-2-butanol** is typically assessed by Gas Chromatography (GC) and neutralization titration.

Gas Chromatography (GC) Analysis

GC is used to determine the purity of the compound and to identify and quantify any impurities, including the isomeric 2-Amino-1-butanol.

The following is a general GC method suitable for the analysis of amino alcohols. Specific parameters may need to be optimized.

Instrumentation:

- Gas chromatograph with a Flame Ionization Detector (FID)

GC Conditions:

- Column: A polar capillary column, such as one with a polyethylene glycol (PEG) stationary phase (e.g., CP-Wax for amines) or a 5% phenyl-methylpolysiloxane phase, is suitable.[6]
- Carrier Gas: Helium or Hydrogen
- Injector Temperature: 250 °C
- Detector Temperature: 250-300 °C
- Oven Temperature Program: An initial temperature of around 60-80 °C, held for a few minutes, followed by a temperature ramp of 10-15 °C/min to a final temperature of 200-220 °C.
- Sample Preparation: Dilute the **1-Amino-2-butanol** sample in a suitable solvent such as methanol or isopropanol.

Neutralization Titration

This method is used to determine the total amine content of the sample.

Principle: The amino group of **1-Amino-2-butanol** is basic and can be titrated with a standardized acid.

Reagents:

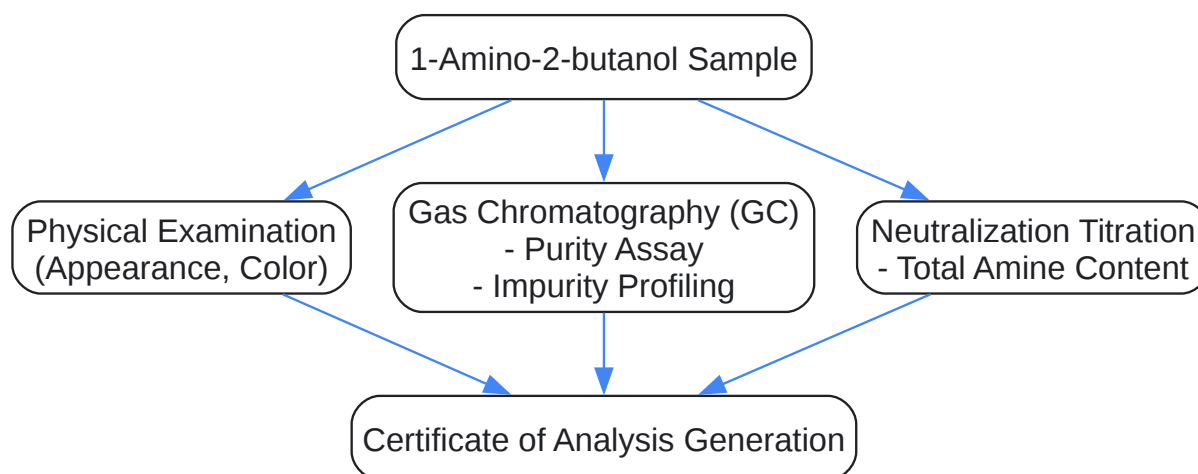
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Indicator solution (e.g., methyl orange or a potentiometric endpoint determination)
- Solvent (e.g., deionized water or an alcohol/water mixture)

Procedure:

- Accurately weigh a sample of **1-Amino-2-butanol** into a flask.
- Dissolve the sample in a suitable volume of the chosen solvent.
- Add a few drops of the indicator solution.
- Titrate the solution with the standardized HCl solution until the endpoint is reached (indicated by a color change or a potential jump).
- Record the volume of HCl used.
- Calculate the purity based on the stoichiometry of the reaction (1:1 molar ratio between **1-Amino-2-butanol** and HCl).

Analytical Workflow Diagram

The following diagram outlines the typical analytical workflow for the quality control of **1-Amino-2-butanol**.



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*A typical workflow for the analytical quality control of **1-Amino-2-butanol**.*

Signaling Pathways and Applications in Drug Development

Currently, **1-Amino-2-butanol** is primarily recognized for its role as a chemical intermediate in the synthesis of more complex molecules.^[2] For instance, its structural isomer, 2-Amino-1-butanol, is a key precursor in the synthesis of the antitubercular drug ethambutol. While direct involvement in specific signaling pathways is not widely documented for **1-Amino-2-butanol** itself, its utility in constructing molecules with biological activity underscores its importance in drug discovery and development. Researchers may utilize this compound as a building block for creating novel chemical entities to probe various biological targets.

Disclaimer: The experimental protocols provided are for informational purposes and should be adapted and validated for specific laboratory conditions and safety procedures. Always consult the Safety Data Sheet (SDS) before handling any chemicals.

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